

A6770 stability in cell culture media over time

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Compound of Interest		
Compound Name:	A6770	
Cat. No.:	B3025877	Get Quote

References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. citeab.com [citeab.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Sapphire North America [sapphire-usa.com]
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